

4-Amino-3-methoxyphenol experimental protocols

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Compound of Interest

Compound Name: 4-Amino-3-methoxyphenol

Cat. No.: B112844

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Application Notes for 4-Amino-3-methoxyphenol

Introduction

4-Amino-3-methoxyphenol (CAS No: 61638-01-5) is an aromatic organic compound that serves as a valuable intermediate in various fields of chemical synthesis.[1][2] Its structure, featuring amino, hydroxyl, and methoxy functional groups, makes it a versatile building block for more complex molecules. The presence of the methoxy group is significant in medicinal chemistry, as it can favorably influence ligand-target binding, improve physicochemical characteristics, and enhance ADME (Absorption, Distribution, Metabolism, and Excretion) properties of drug candidates.[3] This compound and its derivatives are primarily utilized in the development of pharmaceuticals and as intermediates in the synthesis of specialized dyes.

Key Applications

- Pharmaceutical Synthesis:** As a derivative of aminophenol, this compound is a precursor for synthesizing various pharmaceutical agents. Aminophenol derivatives have been investigated for a range of biological activities, including antimicrobial and antidiabetic properties.[4] The structural motifs present in **4-amino-3-methoxyphenol** are found in molecules targeted for complex therapeutic areas.
- Dye and Pigment Industry:** Similar to related compounds like 4-amino-3-nitrophenol, it can be used as an intermediate in the production of organic dyes.[5] The amino group can be diazotized and coupled with other aromatic compounds to create a wide range of azo dyes.

- **Research and Development:** In a laboratory setting, **4-Amino-3-methoxyphenol** is used as a starting material for developing novel compounds and exploring new synthetic pathways. Its multifunctionality allows for a variety of chemical transformations, making it a useful tool for organic chemistry researchers.

Physicochemical and Synthesis Data

The following tables summarize the key properties of **4-Amino-3-methoxyphenol** and the quantitative data from a representative synthesis protocol.

Table 1: Physicochemical Properties of **4-Amino-3-methoxyphenol**

Property	Value	Reference
CAS Number	61638-01-5	[1][2]
Molecular Formula	C ₇ H ₉ NO ₂	[1][6]
Molecular Weight	139.15 g/mol	[6][7]
InChI Key	SXJQUUPSLJTKKT-UHFFFAOYSA-N	[7]
Physical Form	Solid	
Purity (Typical)	>97%	[6]
Storage	Keep in dark place, inert atmosphere, room temperature.	

Table 2: Summary of Synthesis Data via Azo Coupling and Reduction

Parameter	Value	Reference
Starting Material	3-Methoxyphenol	[7]
Key Reagents	Sulphanilic acid, Sodium nitrite, HCl, NaOH, Sodium dithionite	[7]
Solvent	Water	[7]
Product Yield	66%	[7]
Final Melting Point	168-170 °C	[7]

Experimental Protocols

Protocol 1: Synthesis of **4-Amino-3-methoxyphenol**

This protocol details a common method for synthesizing **4-Amino-3-methoxyphenol** starting from 3-methoxyphenol, involving a diazotization, an azo coupling reaction, and a subsequent reduction.[7]

Materials:

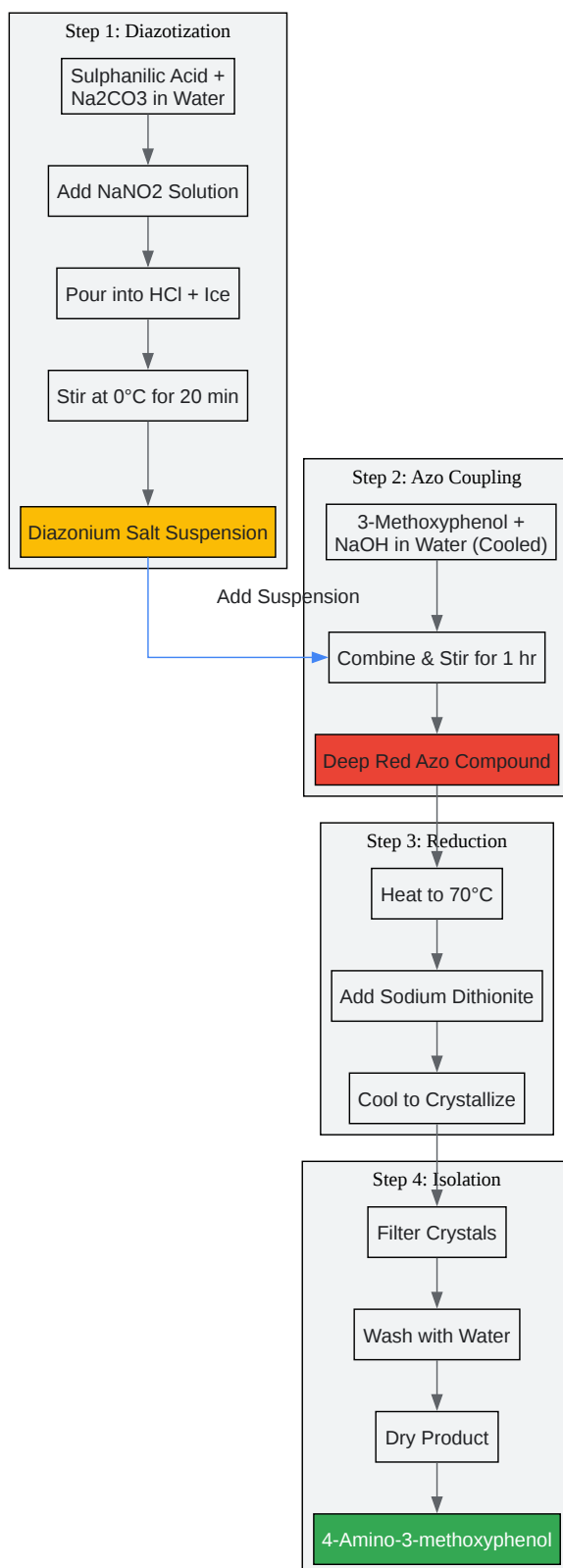
- Sulphanilic acid (43.3 g)
- Anhydrous sodium carbonate (13.25 g)
- Sodium nitrite (18.5 g)
- 3-Methoxyphenol (31 g)
- Sodium hydroxide (55 g)
- Hydrochloric acid (54 ml)
- Sodium dithionite
- Water

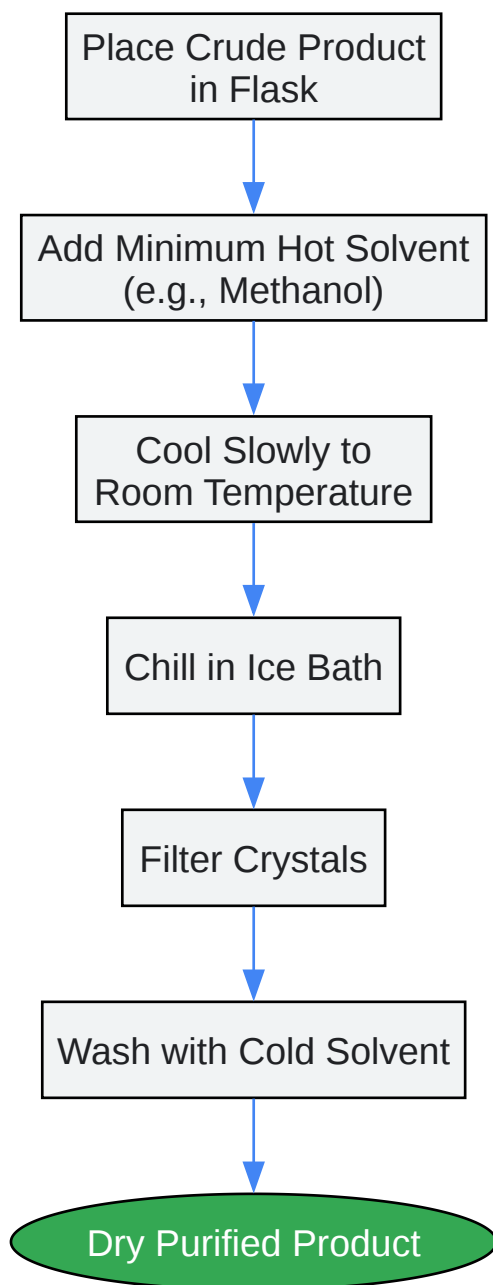
- Ice

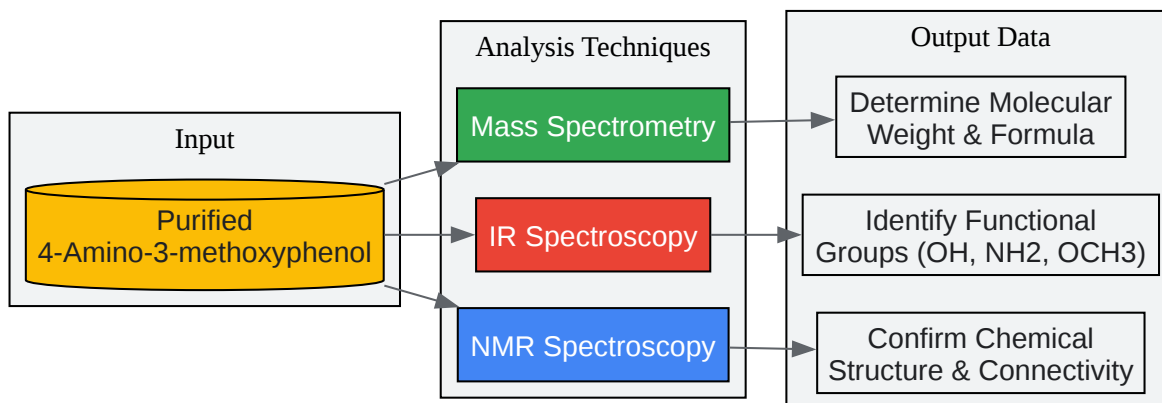
Procedure:

- Diazotization of Sulphanilic Acid:
 - Dissolve sulphanilic acid (43.3 g) and anhydrous sodium carbonate (13.25 g) in 250 ml of water and cool the solution to 15°C.[\[7\]](#)
 - In a separate beaker, dissolve sodium nitrite (18.5 g) in 100 ml of water.[\[7\]](#)
 - Add the sodium nitrite solution to the sulphanilic acid solution.
 - Immediately pour this mixture into a vessel containing 300 ml of ice and 54 ml of hydrochloric acid.[\[7\]](#)
 - Stir the resulting suspension at 0°C for 20 minutes to form the diazonium salt.[\[7\]](#)
- Azo Coupling:
 - Prepare a cooled solution of 3-methoxyphenol (31 g) and sodium hydroxide (55 g) in 300 ml of water.[\[7\]](#)
 - Add the diazonium salt suspension to this cooled 3-methoxyphenol solution. A deep red solution will form.[\[7\]](#)
 - Stir the red solution for 1 hour.[\[7\]](#)
- Reduction to Amine:
 - Heat the deep red solution to 70°C.[\[7\]](#)
 - Add sodium dithionite portionwise until the red color is discharged.[\[7\]](#)
 - Upon cooling, crystals of **4-amino-3-methoxyphenol** will form.
- Isolation and Purification:
 - Filter the crystals from the solution.

- Wash the collected crystals with water.
- Dry the final product. The expected yield is approximately 23 g (66%), with a melting point of 168-170°C.[\[7\]](#)







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